

Pevonedistat stability in solution

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pevonedistat

CAS No.: 905579-51-3

Cat. No.: S549055

Get Quote

Pevonedistat Stability Data

The table below summarizes the key stability findings for **Pevonedistat** under various conditions.

Solution Type	Container	Concentration	Storage Temperature	Demonstrated Stability
Diluted in 0.9% Sodium Chloride	Glass tubes	50 µg/mL, 200 µg/mL	2-8°C, protected from light	14 days (>95% initial concentration) [1]
Diluted in 0.9% Sodium Chloride	Polyolefin (PO) infusion bags	100 µg/mL	2-8°C, protected from light	14 days (>95% initial concentration) [1]
Concentrated Solution	Commercial glass vial (with a Spike)	10 mg/mL	2-8°C, protected from light	7 days (>95% initial concentration) [1]

Key Findings:

- No Sorption Observed:** The study found no evidence of the drug absorbing onto the material of polyolefin infusion bags, supporting the use of this common container type [1].
- pH Stability:** The pH of the solutions remained stable throughout the testing period [1].
- Physical Stability:** No visual or sub-visual physical changes (such as particle formation or color change) were detected in any of the preparations [1].

Experimental Protocol: Stability Study Methodology

This section details the methodology used to generate the stability data, which can serve as a reference for your own testing protocols.

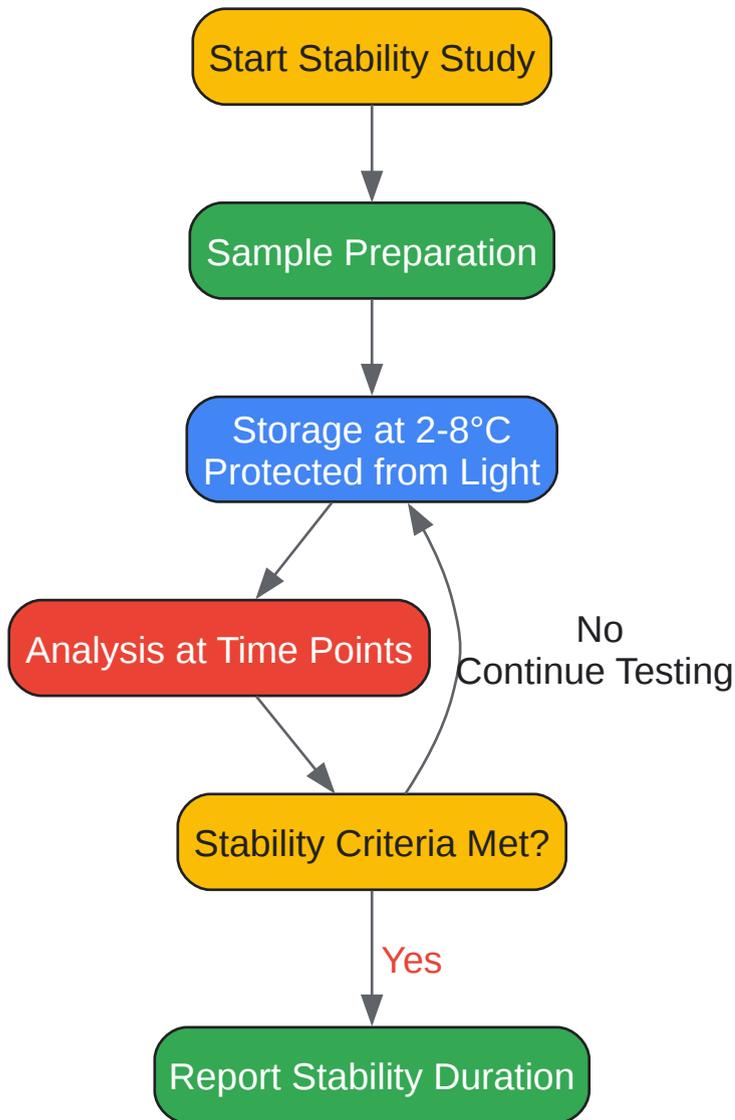
1. Sample Preparation [1]

- **Diluted Solutions:** Prepared at 50 µg/mL and 200 µg/mL in 20 mL volumes within glass tubes. To test for sorption, solutions at 100 µg/mL were also prepared in polyolefin (PO) infusion bags.
- **Concentrated Solution:** The commercially available 10 mg/mL concentration was tested in partially used vials sealed with a Spike.
- **Storage:** All preparations were stored at 2-8°C and protected from light.

2. Analysis Method [1]

- **Chemical Stability:** Assessed using **High-Performance Liquid Chromatography (HPLC)** coupled with a photodiode array detector. Stability was defined as retaining **>95% of the initial Pevonedistat concentration**. Three samples from each condition were analyzed at each time point.
- **Physical Stability:** Evaluated through:
 - **Visual inspection:** For visible particles or color change.
 - **Sub-visual inspection:** For microscopic particle formation.
- **pH Monitoring:** pH was measured at each analysis time point.

The experimental workflow for this stability study is summarized in the following diagram:



[Click to download full resolution via product page](#)

Frequently Asked Questions (FAQs)

Q: Can I reuse a vial of Pevonedistat? **A:** Yes. The study confirms that the concentrated solution (10 mg/mL) in a partially used commercial glass vial, when sealed with a Spike and stored at 2-8°C, remains physically and chemically stable for up to **7 days** [1].

Q: What is the stability of Pevonedistat if it is prepared but not administered immediately? **A:** Diluted solutions (50-200 µg/mL) in 0.9% sodium chloride, stored in glass tubes or polyolefin infusion bags at 2-8°C and protected from light, can be stored for up to **14 days** in case of non-administration [1].

Q: Does Pevonedistat interact with plastic infusion bags? **A:** Under the tested conditions, no interaction (sorption) was demonstrated between **Pevonedistat** and **polyolefin infusion bags** over a 14-day period [1].

Key Recommendations for Researchers

- **Extend Storage Windows:** You can confidently use diluted **Pevonedistat** solutions for up to 14 days and concentrated solutions for up to 7 days when stored at 2-8°C, protected from light [1].
- **Reduce Waste:** Reusing partially used vials with proper sealing is a viable strategy to reduce drug waste [1].
- **Documentation:** Always label prepared solutions with the date and time of preparation, concentration, and expiration date based on these extended stability data.
- **Verification:** It is considered best practice to validate these stability periods within your own laboratory setting, especially if formulations or specific materials differ.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Physicochemical stability of pevonedistat at 50, 100 and ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pevonedistat stability in solution]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b549055#pevonedistat-stability-in-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com